

Essential Safety and Operational Guide for 1-(Trifluoromethyl)cyclopropanamine hydrochloride

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Compound of Interest

1-

Compound Name: (Trifluoromethyl)cyclopropanamine hydrochloride

Cat. No.: B056434

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This guide provides critical safety and logistical information for the handling and disposal of **1-(Trifluoromethyl)cyclopropanamine hydrochloride** (CAS No. 112738-67-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C4H7ClF3N	[1] [2] [3]
Molecular Weight	161.55 g/mol	[1] [3]
Appearance	White solid	[3]
Purity	95% - 97%	[2] [3]
Storage Temperature	0-8 °C	[3]

Hazard Identification and Precautionary Measures

1-(Trifluoromethyl)cyclopropanamine hydrochloride is classified as a hazardous substance. It is crucial to understand and mitigate the risks associated with its handling.[4]

GHS Hazard Statements:

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

GHS Pictogram:

- GHS07: Exclamation mark[3]

Signal Word:

- Warning[3][4]

Precautionary Statements:

- Prevention: P261, P264, P271, P280[4][5]
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362[4][5]
- Storage: P403+P233, P405[4][5]
- Disposal: P501[4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield is required when there is a risk of splashing.	Protects against eye irritation and serious eye damage.[1][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), inspected before use. A lab coat that covers the entire arm.	Prevents skin contact and irritation.[1][6]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator is required.	Avoids inhalation and respiratory tract irritation.[6]
Body Protection	A lab coat should be worn and buttoned. Appropriate shoes that cover the entire foot are required.	Provides an additional layer of protection against accidental spills.[6]

Operational and Disposal Plans: A Step-by-Step Guide

Handling and Storage:

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[4] Ensure that an eyewash station and safety shower are readily accessible.[5]
- Personal Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the laboratory.[7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[1] Store at a temperature of 0-8 °C.[3]

First Aid Measures:

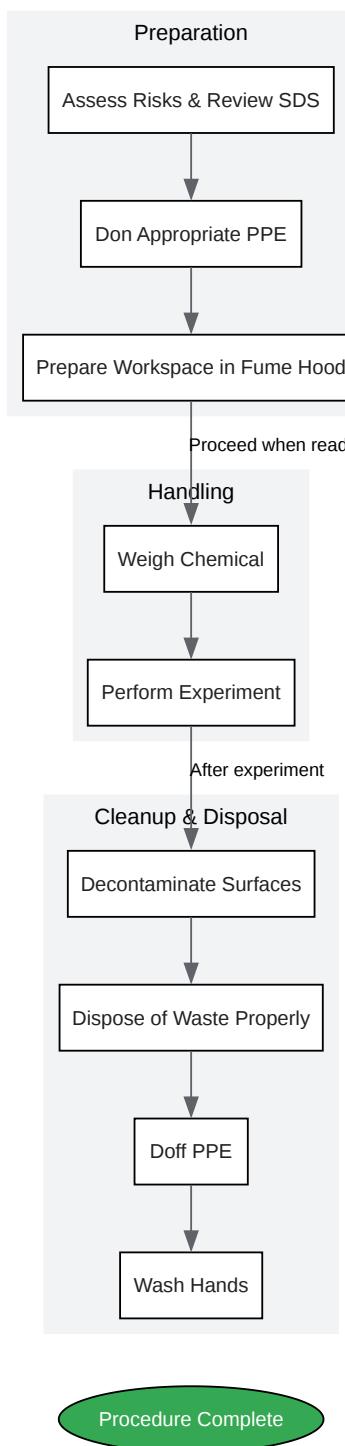
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[1]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[1]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Spill and Disposal Procedures:

- Spill Containment: In case of a spill, wear appropriate PPE.[4] Absorb with an inert material and place it in a suitable disposal container.[4]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[4] Contact a licensed professional waste disposal service.[8]

Experimental Workflow and Safety Protocol

Safe Handling Workflow for 1-(Trifluoromethyl)cyclopropanamine hydrochloride

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 1-(Trifluoromethyl)cyclopropanamine hydrochloride.**

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